

Physical properties of Ditetradecyl adipate (melting point, boiling point)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ditetradecyl adipate

Cat. No.: B15345863

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Technical Guide: Physical Properties of Ditetradecyl Adipate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **Ditetradecyl adipate**, with a focus on its melting and boiling points. Due to the limited availability of experimental data for **Ditetradecyl adipate**, this document also includes data for the closely related compound, Ditridecyl adipate, for comparative purposes. Detailed methodologies for the determination of these physical properties are also provided.

Introduction to Ditetradecyl Adipate

Ditetradecyl adipate, also known as dimyristyl adipate, is a diester of adipic acid and tetradecanol. Its chemical structure consists of a central adipic acid core with two C14 alkyl chains. The molecular formula for **Ditetradecyl adipate** is $C_{34}H_{66}O_4$, and its molecular weight is approximately 538.9 g/mol ^[1] This compound, like other long-chain diesters, is expected to be a waxy solid or a viscous liquid at room temperature with a high boiling point and low volatility. Such compounds often find applications as plasticizers, emollients, and lubricants.

Quantitative Physical Property Data

Precise experimental data for the melting and boiling points of **Ditetradecyl adipate** are not readily available in the reviewed literature. However, data for the structurally similar Ditridecyl

adipate (C32H62O4), which has C13 alkyl chains, can provide a reasonable estimate. It is anticipated that **Ditetradecyl adipate**, with its longer alkyl chains and higher molecular weight, will exhibit slightly higher melting and boiling points.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
Ditetradecyl adipate	C34H66O4	538.9	Not available	Not available
Ditridecyl adipate	C32H62O4	510.83	45.9[2][3]	503.0 ± 18.0 (Predicted)[2][3]

Experimental Protocols

The following sections detail standard laboratory procedures for determining the melting and boiling points of high molecular weight organic compounds like **Ditetradecyl adipate**.

Melting Point Determination (Capillary Method)

This method relies on heating a small sample in a capillary tube and observing the temperature range over which it melts.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of the solid sample is finely ground into a powder using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is typically sufficient.
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus. A calibrated thermometer is inserted into the designated port.
- **Heating and Observation:** The apparatus is heated at a controlled rate. As the temperature approaches the expected melting point, the heating rate is reduced to approximately 1-2 °C per minute to ensure accuracy.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.

Boiling Point Determination (Thiele Tube Method)

For high-boiling-point liquids, the Thiele tube method offers a convenient and accurate means of determination using a small amount of sample.

Apparatus:

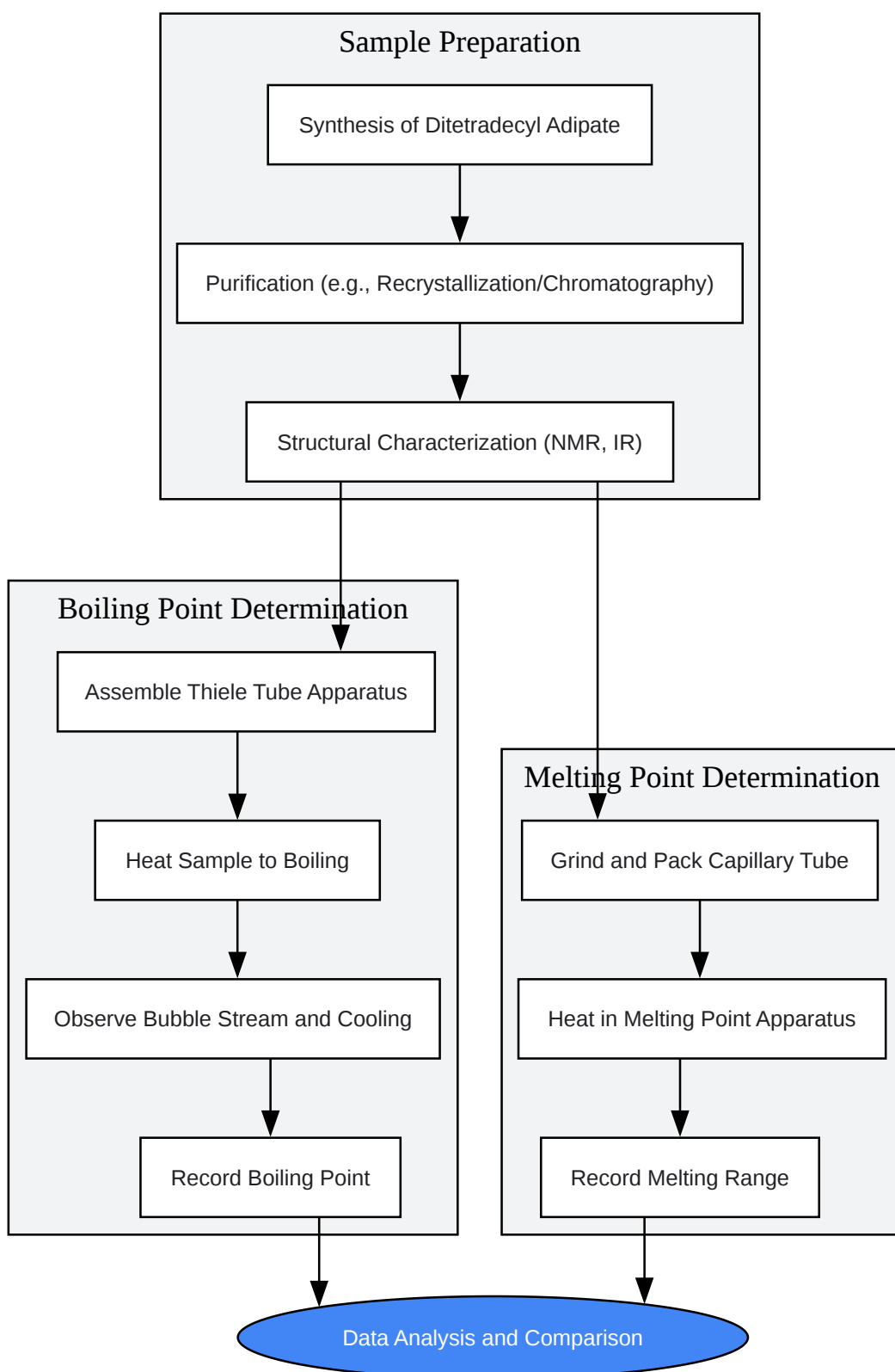
- Thiele tube
- High-temperature heating oil (e.g., mineral oil or silicone oil)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Bunsen burner or hot plate

Procedure:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid sample is placed into the small test tube.
- **Apparatus Assembly:** A capillary tube is placed, open end down, into the test tube containing the sample. The test tube is then attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Thiele Tube Setup:** The Thiele tube is filled with heating oil to a level above the side arm. The thermometer and test tube assembly are immersed in the oil in the Thiele tube.
- **Heating:** The side arm of the Thiele tube is gently heated. The shape of the tube facilitates the circulation of the oil, ensuring uniform temperature distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.
- **Cooling and Measurement:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.^[4]

Workflow for Physical Property Determination

The logical flow for characterizing the physical properties of a long-chain ester like **Ditetradecyl adipate** is outlined below.



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Caption: Workflow for the determination of physical properties of **Ditetradecyl adipate**.

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- To cite this document: BenchChem. [Physical properties of Ditetradecyl adipate (melting point, boiling point)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15345863#physical-properties-of-ditetradecyl-adipate-melting-point-boiling-point]

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